

Navigating the Safe Disposal of **ONC213**: A Procedural Guide

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Compound of Interest

Compound Name: **ONC213**

Cat. No.: **B13145634**

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Researchers and drug development professionals handling **ONC213**, an orally active α KGDH inhibitor with potent antileukemia activity, must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection.^{[1][2][3]} While a specific Safety Data Sheet (SDS) for **ONC213** was not located, the following guidelines, based on best practices for the disposal of antineoplastic and other hazardous drugs, provide a comprehensive operational plan.^[4] All waste generated from handling **ONC213** is to be considered hazardous chemical waste.

Core Principles of **ONC213** Disposal

Due to its cytotoxic nature, **ONC213** and any materials that come into contact with it must be managed as hazardous waste, often regulated under the Resource Conservation and Recovery Act (RCRA).^[4] The fundamental principle is to prevent the release of the compound into the environment and to protect personnel from exposure. Key safety precautions include wearing appropriate personal protective equipment (PPE), such as double chemotherapy gloves, and ensuring all procedures are performed in a designated and controlled area.^[4]

Step-by-Step Disposal Procedures

The proper disposal of **ONC213** waste requires careful segregation into different waste streams. The following steps provide a clear protocol for researchers.

1. Segregation of Waste at the Point of Generation:

Immediately after use, all waste contaminated with **ONC213** must be separated from regular laboratory trash and other chemical waste.[\[4\]](#) Do not mix **ONC213** waste with other laboratory wastes.[\[4\]](#)

2. Disposal of Liquid Waste:

- Bulk Liquid Waste: Any remaining stock solutions, unused dilutions, or contaminated liquid media should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. These are often referred to as "black bulk waste containers" for hazardous chemical waste.[\[4\]](#)
- Labeling: The container must be labeled with a hazardous waste tag detailing the contents, including the name "**ONC213**" and an estimate of the concentration and volume.
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by the institution's Environmental Health & Safety (EHS) department.

3. Disposal of Solid Waste:

- Trace-Contaminated Solids: Items such as used gloves, absorbent pads, and empty vials with no visible liquid residue should be disposed of in a designated "yellow trace waste container."[\[4\]](#)
- Packaging: Once full, this container should be securely sealed and placed inside a biohazard waste box for collection.[\[4\]](#)

4. Disposal of Sharps:

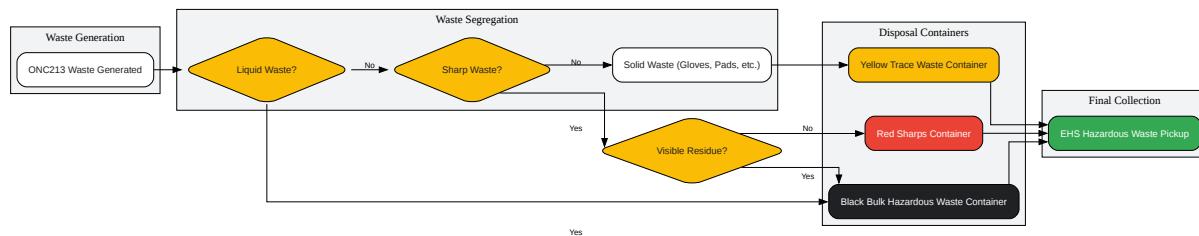
- Contaminated Sharps: Needles and syringes that have been used to handle **ONC213** and contain residual amounts of the drug (even as little as 0.1 ml) must be disposed of as hazardous chemical waste in the black bulk waste container.[\[4\]](#) Do not place these in a standard sharps container.[\[4\]](#)
- Empty Sharps: If a syringe has been fully discharged and contains no visible residual drug, it can be placed directly into a red sharps container.[\[4\]](#) Needles should not be recapped.[\[4\]](#)

5. Requesting Waste Pickup:

Once a waste container is full or no longer in use, a hazardous waste pick-up request must be submitted to the institution's EHS department, often through an online form.[4]

Experimental Workflow for **ONC213** Waste Disposal

The following diagram illustrates the decision-making process for the proper disposal of different types of **ONC213**-contaminated waste.



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Caption: Workflow for the proper segregation and disposal of **ONC213** waste.

Quantitative Data Summary

While specific quantitative data for **ONC213** disposal is not available, the following table summarizes key thresholds and parameters based on general guidelines for hazardous drug disposal.[4]

Parameter	Threshold/Specification	Recommended Action
Liquid Residue in Syringe	> 0.1 ml or any visible residue	Dispose in black bulk hazardous waste container.
Liquid Residue in Syringe	No visible residue (100% used)	Dispose in red sharps container.
Waste Segregation	All ONC213-contaminated materials	Separate from general, biohazardous, and other chemical waste streams.
Container Labeling	All hazardous waste containers	Clearly label with "Hazardous Waste," list all contents, and affix institutional waste tag.

Emergency Procedures

In the event of a spill or accidental exposure, it is critical to follow the institution's established emergency procedures. This typically involves:

- Alerting personnel in the immediate area.
- Containing the spill using an appropriate spill kit.
- Consulting the Safety Data Sheet (SDS) for specific guidance on personal exposure.
- Contacting the institution's Environmental Health & Safety (EHS) department for assistance with cleanup and to report the incident.^[4]

The proper handling and disposal of investigational drugs like **ONC213** are paramount for a safe and compliant research environment. Adherence to these procedures minimizes risk and ensures the well-being of laboratory personnel and the broader community.

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